

No Documented Applications of 2,2,5,6-Tetramethylheptane in Materials Science Found

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Compound of Interest

Compound Name: 2,2,5,6-Tetramethylheptane

Cat. No.: B14543715

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Following a comprehensive review of available scientific literature and chemical databases, there are no discernible applications of **2,2,5,6-tetramethylheptane** in the field of materials science. This highly branched alkane is primarily cataloged for research purposes, with available information limited to its basic chemical and physical properties.

2,2,5,6-Tetramethylheptane is a saturated hydrocarbon with the chemical formula $C_{11}H_{24}$.^[1] Its structure consists of a seven-carbon heptane backbone with four methyl group substituents at the 2, 5, and 6 positions.^[1] While the synthesis of this compound can be achieved through methods like Friedel-Crafts alkylation or catalytic cracking and isomerization on an industrial scale, its practical use in materials development is not reported.^[1]

Chemical databases provide computed properties for **2,2,5,6-tetramethylheptane**, but experimental data on its performance in any material application is absent.^[2] It is important to note that while a related isomer, 2,2,5,5-tetramethylheptane, has a derivative that is utilized as a precursor in the fabrication of ferroelectric thin films, no similar utility has been identified for **2,2,5,6-tetramethylheptane**.^[3]

Due to the lack of published research or patents detailing the use of **2,2,5,6-tetramethylheptane** in materials science, it is not possible to provide the requested detailed application notes, experimental protocols, quantitative data tables, or visualizations. The compound remains a subject for fundamental chemical research rather than a component with established applications in materials science.

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References

- 1. 2,2,5,6-Tetramethylheptane | 61868-48-2 | Benchchem [benchchem.com]
- 2. 2,2,5,6-Tetramethylheptane | C₁₁H₂₄ | CID 53428751 - PubChem [pubchem.ncbi.nlm.nih.gov]
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